

Auptegravir: Application Notes and Protocols for High-Throughput Screening

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Compound of Interest

Compound Name: Auptegravir

Cat. No.: B15566482

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Introduction

Auptegravir is a potent and selective inhibitor of HIV-1 integrase, a critical enzyme for viral replication.^[1] Its mechanism of action involves blocking the strand transfer step of proviral DNA integration into the host cell genome, thereby preventing the establishment of a productive infection. This document provides detailed application notes and protocols for the utilization of **Auptegravir** in high-throughput screening (HTS) campaigns aimed at the discovery and characterization of novel anti-HIV agents.

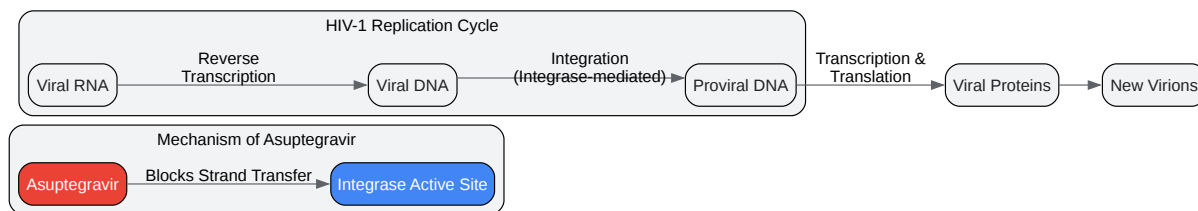
Physicochemical Properties and Storage

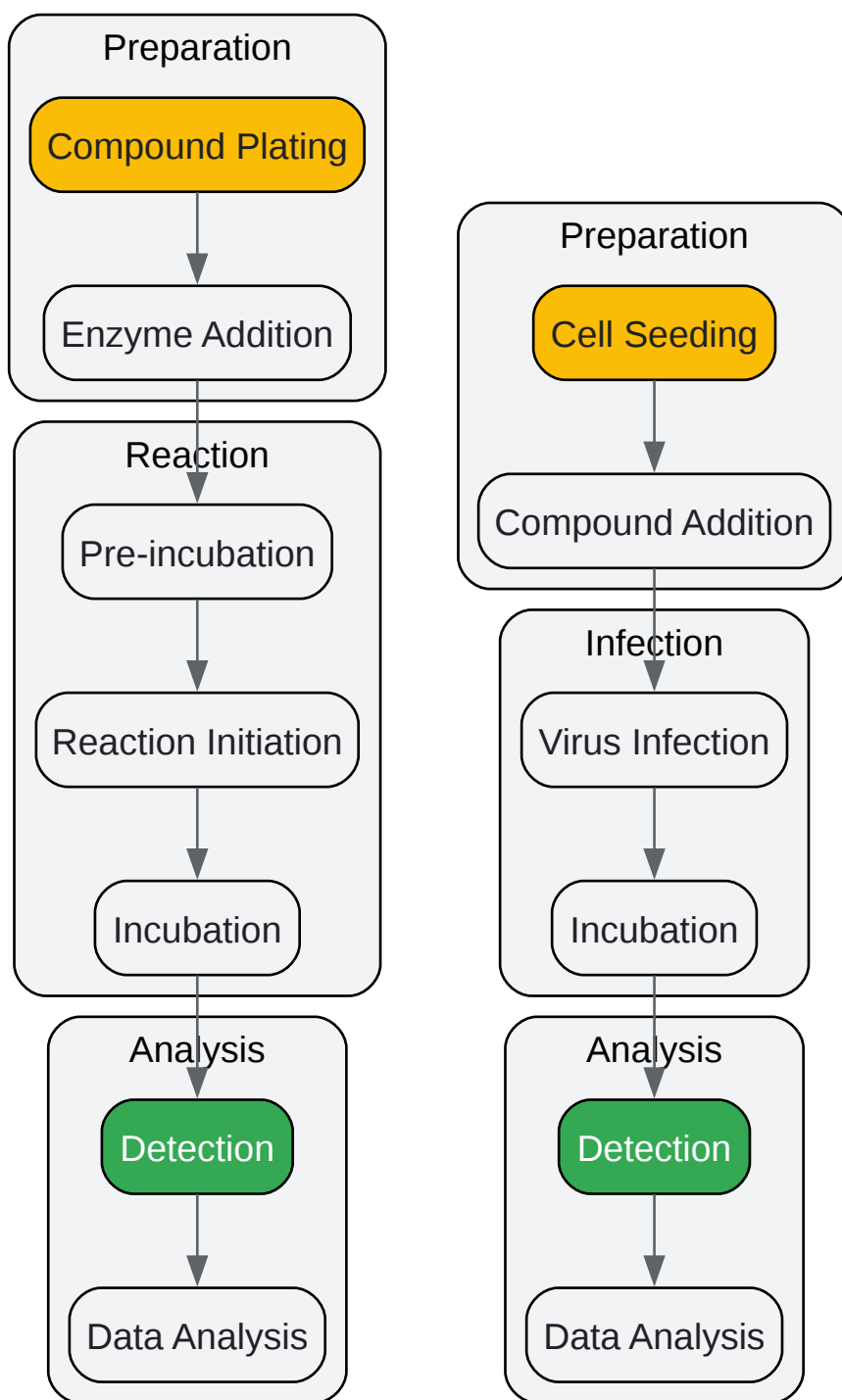
A comprehensive understanding of the physicochemical properties of **Auptegravir** is essential for its effective use in HTS assays.

Property	Value	Source
Molecular Weight	445.42 g/mol	[1]
Formula	C ₂₂ H ₂₁ F ₂ N ₃ O ₅	[1]
Appearance	Solid	[1]
Solubility	10 mM in DMSO	[1]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months	
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months	

Mechanism of Action

Asuptegravir targets the HIV-1 integrase enzyme, which catalyzes two key reactions: 3'-processing and strand transfer. The primary mechanism of action for **Asuptegravir** and other integrase strand transfer inhibitors (INSTIs) is the chelation of divalent metal ions (typically Mg²⁺) in the active site of the integrase enzyme. This prevents the stable association of the integrase-viral DNA complex with the host chromosomal DNA, thereby inhibiting the strand transfer reaction.





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References

- 1. Asoptegavir | HIV-1 integrase inhibitor | Probechem Biochemicals [probechem.com]
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